

"Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate IUPAC name and synonyms"

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Compound of Interest

Compound Name:	Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate
Cat. No.:	B597242

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Technical Guide: Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate is a heterocyclic organic compound containing a piperidine core structure. This technical guide provides a summary of its chemical identity, including its IUPAC name and known synonyms. While this compound is available commercially as a building block for chemical synthesis, detailed experimental protocols for its preparation and comprehensive data on its biological activity are not extensively documented in publicly accessible literature. This guide compiles the available information and presents a putative synthetic approach based on established chemical principles for related structures.

Chemical Identity and Properties

A summary of the key identifiers and physicochemical properties for **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate** is provided below.

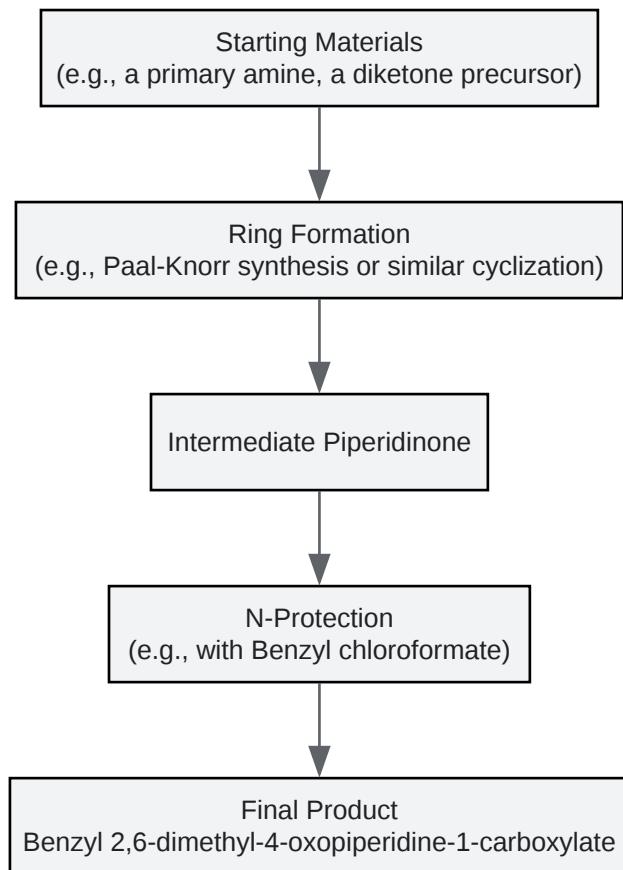
Identifier	Value
IUPAC Name	Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate
Synonym	1-Piperidinecarboxylic acid, 2,6-dimethyl-4-oxo-, phenylmethyl ester
CAS Number	1233932-12-1
Molecular Formula	C ₁₅ H ₁₉ NO ₃
Molecular Weight	261.32 g/mol
Boiling Point	393.2±42.0°C

Synthesis

A specific, detailed experimental protocol for the synthesis of **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate** is not readily available in the peer-reviewed literature. However, a plausible synthetic route can be conceptualized based on established methods for the synthesis of similar N-substituted piperidinones. A potential retrosynthetic analysis suggests that the target molecule could be assembled from simpler, commercially available starting materials.

A generalized workflow for a potential synthetic route is illustrated below. This would likely involve the protection of a suitable amine, followed by the construction of the piperidinone ring and subsequent functionalization.

Conceptual Synthetic Workflow



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Caption: A conceptual workflow for the synthesis of **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate**.

Experimental Data

Comprehensive experimental data, such as Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) spectra for **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate**, are not widely published. Researchers requiring this information would likely need to perform their own analytical characterization.

Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain regarding the biological activity or the involvement of **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate** in any

signaling pathways. As a substituted piperidinone, it belongs to a class of compounds that are of interest in medicinal chemistry; however, specific studies on this molecule have not been reported.

Conclusion

Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate is a known chemical entity with established identifiers. While it serves as a potential building block in synthetic chemistry, there is a notable absence of detailed, publicly available information regarding its specific synthesis protocols, comprehensive analytical data, and biological functions. The information provided in this guide is based on currently accessible data from chemical suppliers and databases. Further research would be necessary to fully characterize this compound and explore its potential applications.

- To cite this document: BenchChem. ["Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate IUPAC name and synonyms"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b597242#benzyl-2-6-dimethyl-4-oxopiperidine-1-carboxylate-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b597242#benzyl-2-6-dimethyl-4-oxopiperidine-1-carboxylate-iupac-name-and-synonyms)

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